

An In-depth Technical Guide to Dipotassium Terephthalate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dipotassium terephthalate*

CAS No.: *13427-80-0*

Cat. No.: *B075931*

[Get Quote](#)

This technical guide provides a comprehensive overview of **dipotassium terephthalate**, including its chemical identity, physicochemical properties, synthesis protocols, and key applications relevant to researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Dipotassium terephthalate, systematically known as dipotassium benzene-1,4-dicarboxylate, is the potassium salt of terephthalic acid. Its unique properties make it a compound of interest in various fields of chemical synthesis and materials science.

Table 1: Physicochemical Properties of **Dipotassium Terephthalate**

Property	Value	Source
CAS Number	13427-80-0	[1] [2] [3]
Molecular Formula	C ₈ H ₄ K ₂ O ₄	[1] [2] [3]
Molecular Weight	242.31 g/mol	[1] [3]
IUPAC Name	dipotassium;terephthalate	[3]
Synonyms	Terephthalic acid dipotassium salt, Potassium terephthalate	[1] [3]
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)[O-])C(=O)[O-].[K+].[K+]</chem>	[1] [3]
InChIKey	LRUDDHYVRFQYCN-UHFFFAOYSA-L	[3]
European Community (EC) Number	918-836-8	[1] [2]
Vapor Pressure	7.35E-07 mmHg at 25°C	[1]
Boiling Point	392.4°C at 760 mmHg	[1]
Flash Point	205.3°C	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	4	[1]

Synthesis of Dipotassium Terephthalate

A common laboratory-scale synthesis of **dipotassium terephthalate** involves the neutralization of terephthalic acid with a stoichiometric amount of potassium hydroxide.[\[4\]](#)

Materials:

- Terephthalic acid (C₈H₆O₄)
- Potassium hydroxide (KOH)

- Distilled water

Equipment:

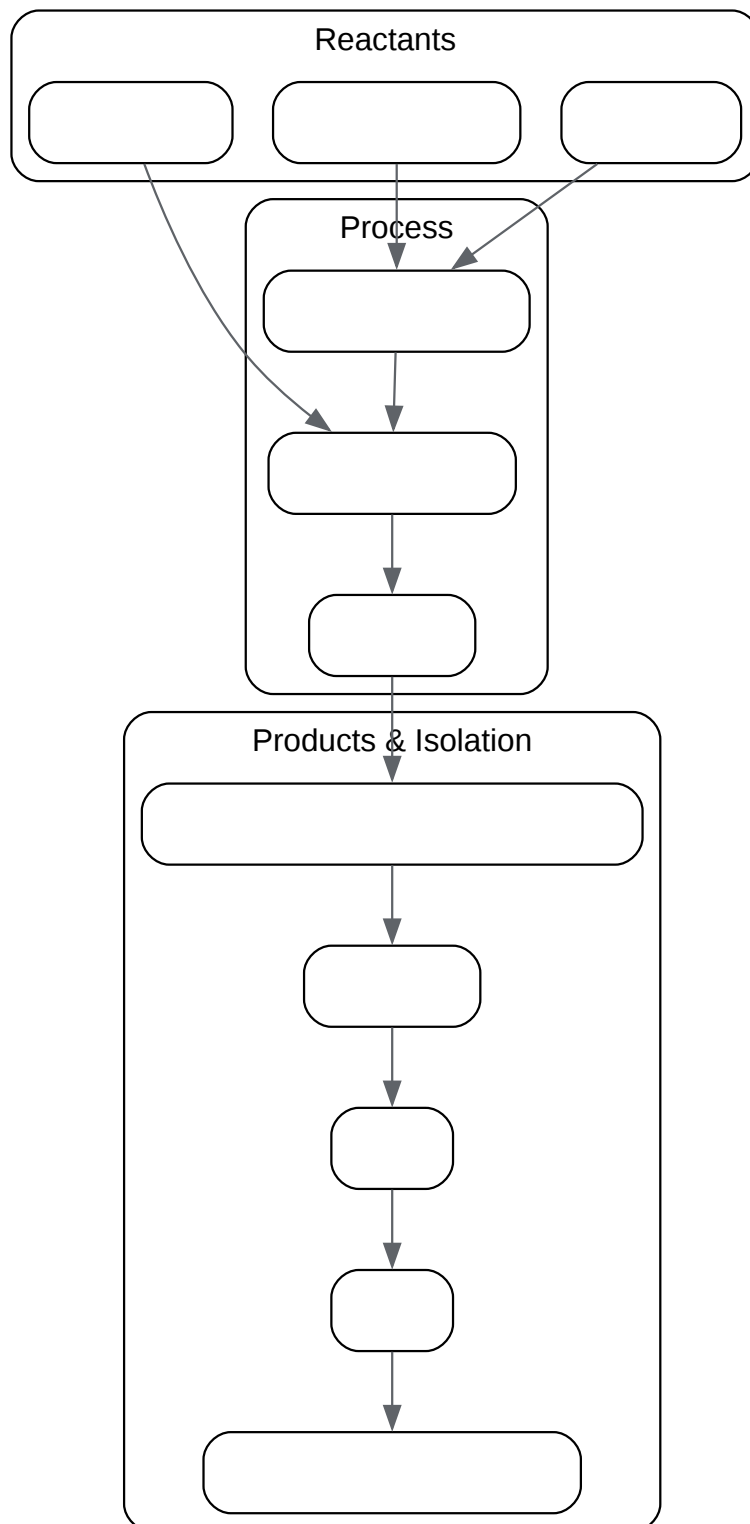
- Reaction flask
- Stirrer
- Heating mantle
- Apparatus for filtration
- Drying oven

Procedure:

- A solution of potassium hydroxide is prepared by dissolving 18.89 grams of KOH in 200 grams of distilled water in a reaction flask.[\[4\]](#)
- To this solution, 24.75 grams of terephthalic acid are added slowly while stirring and heating. [\[4\]](#) The addition is controlled to manage any exothermic reaction.
- The reaction mixture is continuously stirred and heated to ensure the complete formation of **dipotassium terephthalate**.[\[4\]](#)
- The resulting solution can then be used for further applications or the product can be isolated. For isolation, the solution is typically cooled to induce crystallization.
- The crystallized **dipotassium terephthalate** is collected by filtration.
- The solid product is then dried in an oven to remove any residual solvent.

This procedure provides a straightforward method for the preparation of **dipotassium terephthalate** for research and development purposes.

Workflow for the Synthesis of Dipotassium Terephthalate

[Click to download full resolution via product page](#)Caption: Synthesis workflow of **dipotassium terephthalate**.

Analytical Methods for Characterization

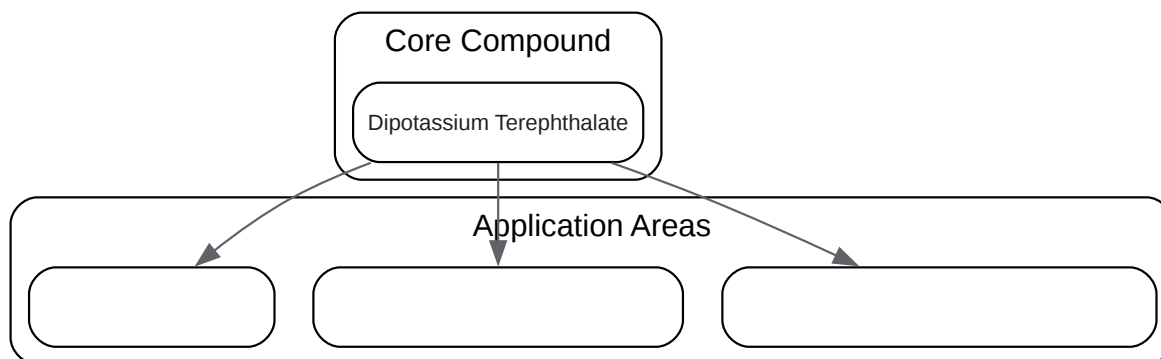
The characterization of **dipotassium terephthalate** and related compounds can be performed using various analytical techniques. For instance, in the context of polyethylene terephthalate (PET) degradation, where terephthalic acid is a product, thermochemolysis-gas chromatography has been used for its determination.[5] This method allows for the rapid and precise quantification of terephthalic acid as its dimethyl ester derivative without extensive sample preparation.[5] Such techniques can be adapted for the analysis of **dipotassium terephthalate** purity and for monitoring reactions where it is a reactant or product.

Applications in Research and Drug Development

Dipotassium terephthalate and its derivatives are gaining attention in several areas of research and development.

- **Materials Science:** Research has shown that **dipotassium terephthalate** is a promising anode material for potassium-ion batteries.[6] A composite electrode containing **dipotassium terephthalate** and carbon nanotubes delivered a high initial reversible capacity.[6]
- **Biotechnology and Polymer Chemistry:** Terephthalic acid, the precursor to **dipotassium terephthalate**, is a primary component of the widely used polymer, polyethylene terephthalate (PET).[7] Research into the enzymatic degradation of PET for recycling purposes is an active field.[8][9] In these biological recycling pathways, terephthalate intermediates are formed. Understanding the properties and reactions of salts like **dipotassium terephthalate** is relevant to optimizing these processes.
- **Organic Synthesis Intermediate:** While direct applications in drug development are not extensively documented for the dipotassium salt, the closely related disodium terephthalate is utilized as an organic synthesis intermediate. It serves as a building block in the synthesis of more complex molecules in industries such as pharmaceuticals and agrochemicals. Given the similar reactivity, **dipotassium terephthalate** can also be considered a precursor for the synthesis of novel compounds with potential biological activity. For instance, microorganisms can be used to convert terephthalic acid salts into valuable chemicals like 2-pyrone-4,6-dicarboxylic acid and protocatechuic acid.[10]

Conceptual Applications of Dipotassium Terephthalate



[Click to download full resolution via product page](#)

Caption: Key application areas for **dipotassium terephthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Dipotassium terephthalate | lookchem \[lookchem.com\]](#)
- 2. [Page loading... \[wap.guidechem.com\]](#)
- 3. [Dipotassium terephthalate | C₈H₄K₂O₄ | CID 25981 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [prepchem.com \[prepchem.com\]](#)
- 5. [Rapid determination of terephthalic acid in the hydrothermal decomposition product of poly\(ethylene terephthalate\) by thermochemolysis-gas chromatography in the presence of tetramethylammonium acetate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)

- 8. Analytical methods for the investigation of enzyme-catalyzed degradation of polyethylene terephthalate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. irinsubria.uninsubria.it [irinsubria.uninsubria.it]
- 10. US9394549B2 - Method for producing useful chemical substance from terephthalic acid potassium salt - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dipotassium Terephthalate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075931/docs#an-in-depth-technical-guide-to-dipotassium-terephthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check